

Application Note: Preparation of GNE-7915 Stock Solution in DMSO

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Compound of Interest		
Compound Name:	GNE-7915	
Cat. No.:	B612097	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, storage, and handling of a **GNE-7915** stock solution using Dimethyl Sulfoxide (DMSO) as the solvent. **GNE-7915** is a potent, selective, and brain-penetrable inhibitor of Leucine-rich repeat kinase 2 (LRRK2) and is a critical tool for research into Parkinson's disease and other neurodegenerative disorders.[1] [2][3][4]

Introduction to GNE-7915

GNE-7915 is a small molecule inhibitor targeting the kinase activity of LRRK2.[1][2][3] Mutations in the LRRK2 gene are a significant genetic cause of Parkinson's disease, and inhibiting its kinase activity is a primary therapeutic strategy.[5][6] **GNE-7915** serves as a vital research compound for studying LRRK2-mediated signaling pathways and for the preclinical evaluation of LRRK2 inhibition.[4][7] Accurate and consistent preparation of stock solutions is fundamental to ensuring reproducible experimental outcomes.

Physicochemical Properties of GNE-7915

The following table summarizes the key physicochemical properties of **GNE-7915**.



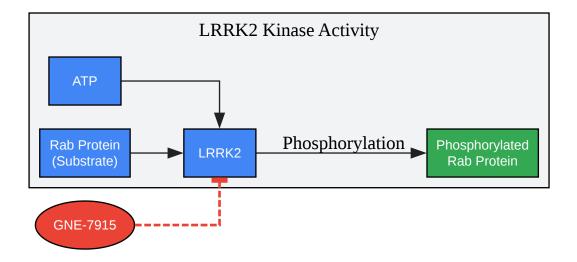
Property	Value	Reference
Molecular Formula	C19H21F4N5O3	[1][8]
Molecular Weight	443.40 g/mol	[1][2][7][8]
Appearance	Crystalline solid / Solid powder	[2][8]
CAS Number	1351761-44-8	[1][2][8]
Solubility in DMSO	≥22 mg/mL (approx. 50 mM)	[1][7]
Solubility in Water	Insoluble	[1][7]
Solubility in Ethanol	Insoluble	[1][8]

Note: Solubility in DMSO can vary between suppliers, with some reporting values as high as 105 mg/mL.[9] It is recommended to consult the manufacturer's certificate of analysis. Using fresh, anhydrous DMSO is crucial as absorbed moisture can reduce solubility.[1]

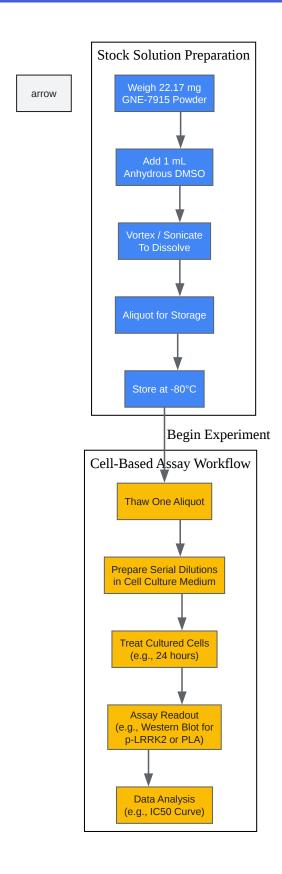
GNE-7915 Signaling Pathway Inhibition

GNE-7915 acts by competitively binding to the ATP-binding site of the LRRK2 kinase domain, thereby inhibiting its phosphotransferase activity.[3][10] This prevents the autophosphorylation of LRRK2 and the phosphorylation of its downstream substrates, such as Rab GTPases, which are involved in vesicular trafficking.[5]









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